

Essential Safety and Disposal Guidance for MART-1 (26-35) (human) TFA

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Compound of Interest

Compound Name: MART-1 (26-35) (human) TFA

Cat. No.: B10831797

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For researchers, scientists, and drug development professionals handling **MART-1 (26-35) (human) TFA**, adherence to proper disposal protocols is critical for laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of this peptide, which is commonly supplied as a trifluoroacetic acid (TFA) salt. The hazardous nature of TFA dictates the stringent disposal procedures required.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are equipped with the appropriate Personal Protective Equipment (PPE). This includes, at a minimum, a lab coat, chemical safety glasses meeting ANSI standards, and chemical-impermeable gloves. All handling of **MART-1 (26-35) (human) TFA** and its waste should be conducted within a properly functioning chemical fume hood.

Key Hazard Information:

- Trifluoroacetic Acid (TFA): A strong corrosive acid. Contact can cause severe skin burns and eye damage.[1] Inhalation of vapors can be harmful.[2]
- MART-1 (26-35) (human) Peptide: While the peptide itself is not classified as hazardous, it is supplied as a TFA salt, and therefore the entire compound must be treated with the same precautions as TFA.

Step-by-Step Disposal Protocol

The disposal of **MART-1 (26-35) (human) TFA** must be managed as hazardous chemical waste, primarily due to the TFA component. Under no circumstances should this chemical be poured down the drain.[3]

- Waste Collection:
 - Collect all waste containing **MART-1 (26-35) (human) TFA**, including unused product, contaminated consumables (e.g., pipette tips, vials), and spill cleanup materials, in a designated and compatible hazardous waste container.
 - Containers must be made of sturdy glass or plastic with a tight-fitting cap.[4] Metal containers should not be used.[2][3]
 - Ensure the container is clearly and accurately labeled as "Hazardous Waste" and includes the full chemical name: "**MART-1 (26-35) (human) TFA**". Avoid using abbreviations.[4]
- Waste Storage:
 - Store the sealed waste container in a designated Satellite Accumulation Area.[4]
 - The storage area should be a cool, dry, and well-ventilated location, such as an acid cabinet, away from incompatible materials.[4][5]
 - Incompatible Materials: Segregate TFA waste from bases, oxidizing agents, reducing agents, hydrides, and metals.[2][3][5]
- Arranging for Disposal:
 - Once the waste container is nearly full (approximately 80% capacity), arrange for its collection by your institution's Environmental Health & Safety (EHS) department.[4]
 - Follow your institution's specific procedures for chemical waste collection, which may involve submitting an online request form.[3]
- Spill Management:
 - Minor Spills (<500 mL): In the event of a small spill confined to a chemical fume hood, use an inert absorbent material (e.g., vermiculite or sand) to contain and absorb the spill.[4]

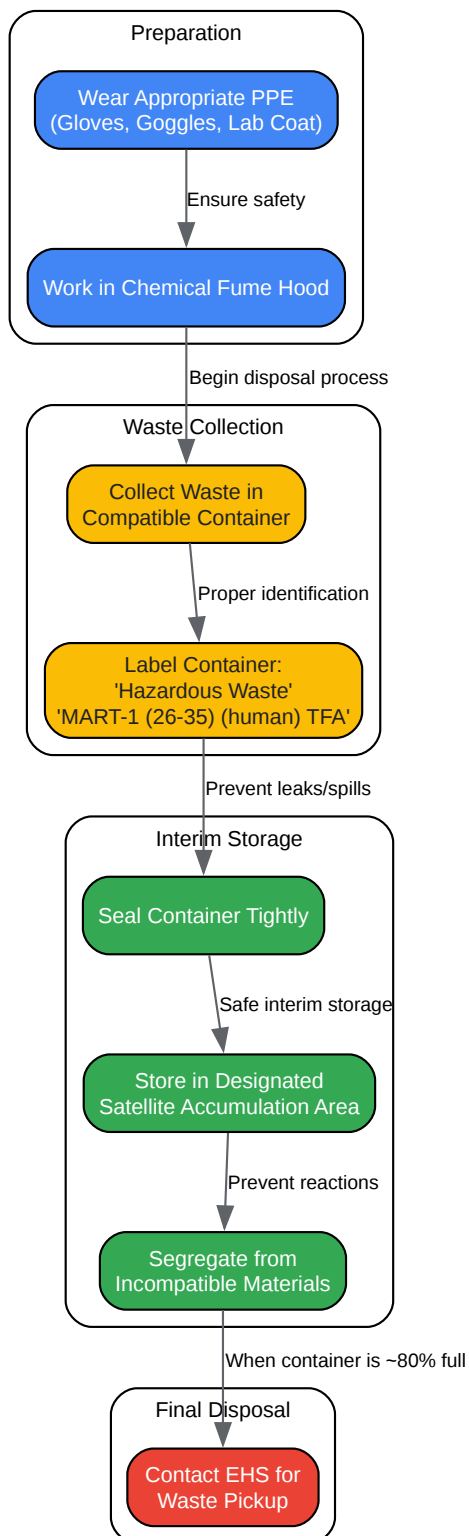
Place the absorbed material into your hazardous waste container.

- Major Spills (>500 mL) or Spills Outside a Fume Hood: Evacuate the laboratory immediately and alert others.^[4] Contact your institution's emergency number or EHS for assistance.^[3]^[5]

Experimental Workflow for Disposal

The logical flow for proper disposal of **MART-1 (26-35) (human) TFA** is outlined in the diagram below. This workflow ensures that all safety and regulatory requirements are met during the handling and disposal process.

Disposal Workflow for MART-1 (26-35) (human) TFA

[Click to download full resolution via product page](#)Caption: Disposal workflow for **MART-1 (26-35) (human) TFA**.

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